

Spectroscopic Data for Ethyl Hypochlorite: A Technical Guide

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Compound of Interest

Compound Name: Ethyl hypochlorite

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the available spectroscopic data for **ethyl hypochlorite** ($\text{C}_2\text{H}_5\text{ClO}$) from the National Institute of Standards and Technology (NIST) Chemistry WebBook. While a comprehensive dataset is not available, this guide summarizes the existing information and provides context on standard spectroscopic methodologies.

Summary of Available Spectroscopic Data

The NIST Chemistry WebBook currently provides limited spectroscopic information for **ethyl hypochlorite**. The primary available data is related to its gas-phase ion energetics. Notably, experimental spectra such as Infrared (IR), Mass Spectrometry (MS), Ultraviolet-Visible (UV-Vis), and Nuclear Magnetic Resonance (NMR) are not available for this compound in the NIST database.

Gas-Phase Ion Energetics

The only quantitative spectroscopic data available for **ethyl hypochlorite** on the NIST Chemistry WebBook is its ionization energy.^[1] This value provides insight into the energy required to remove an electron from the molecule in the gas phase.

Parameter	Value (eV)	Method	Reference
Ionization Energy	10.13 ± 0.02	Photoelectron Spectroscopy (PE)	Colbourne, D., et al. (1981)[1]

Experimental Protocols

While specific experimental protocols for the listed ionization energy of **ethyl hypochlorite** are not detailed on the NIST website, the reference provided points to a standard methodology.

Photoelectron Spectroscopy (PE) for Ionization Energy Determination

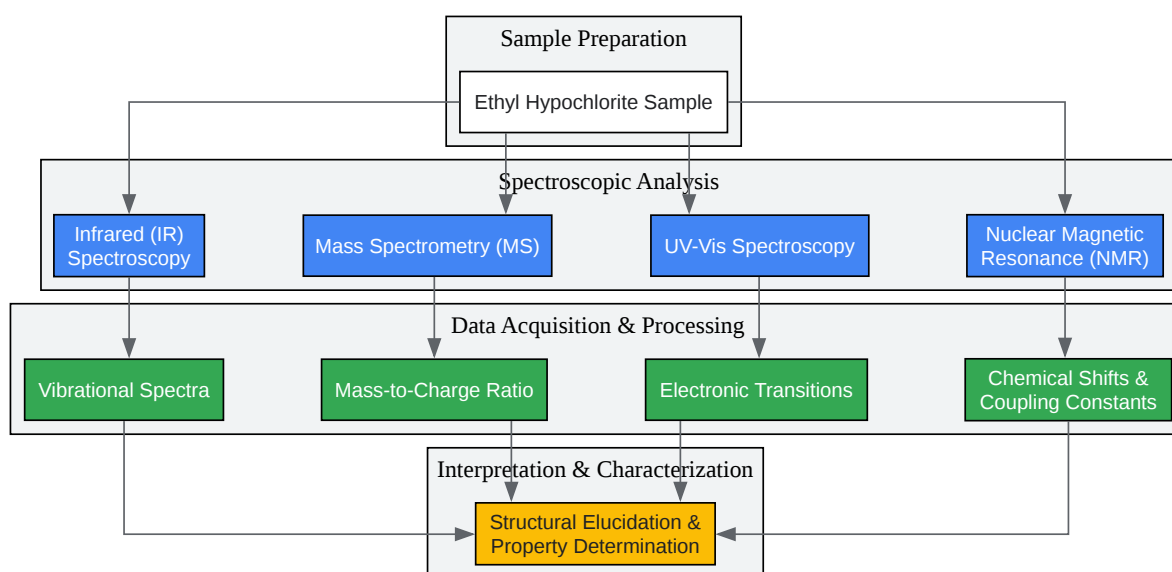
Photoelectron spectroscopy is a technique used to measure the ionization energies of molecules. The general protocol involves the following steps:

- **Sample Introduction:** A gaseous sample of the compound, in this case, **ethyl hypochlorite**, is introduced into a high-vacuum chamber.
- **Ionization:** The sample is irradiated with a beam of high-energy monochromatic photons, typically from a helium discharge lamp (He(I) source).
- **Electron Ejection:** The photons cause the ejection of valence electrons from the molecules.
- **Kinetic Energy Analysis:** The kinetic energies of the ejected photoelectrons are measured using an electron energy analyzer.
- **Ionization Energy Calculation:** The ionization energy (IE) is calculated using the following equation: $IE = h\nu - KE$ where $h\nu$ is the energy of the incident photons and KE is the measured kinetic energy of the photoelectrons.

The reference for the provided ionization energy, Colbourne, et al. (1981), describes the use of He(I) photoelectron spectroscopy to study a series of alkyl hypochlorites, including **ethyl hypochlorite**.[\[1\]](#)

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound like **ethyl hypochlorite**. This logical flow represents the process from sample preparation to data interpretation.



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Caption: A logical workflow for the spectroscopic analysis of a chemical compound.

Conclusion

The spectroscopic data for **ethyl hypochlorite** available from the NIST Chemistry WebBook is currently limited to its gas-phase ionization energy, as determined by photoelectron spectroscopy.^[1] Researchers and scientists requiring comprehensive spectroscopic profiles, including IR, MS, UV-Vis, and NMR data, will need to consult other literature sources or perform their own experimental analyses. The workflow and methodologies described in this

guide provide a framework for understanding how such data would be obtained and interpreted.

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References

- 1. Ethyl hypochlorite [webbook.nist.gov]
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